

Application Notes and Protocols for Adavivint in a Rat Model of Osteoarthritis

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Compound of Interest

Compound Name: Adavivint

Cat. No.: B605178

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For Researchers, Scientists, and Drug Development Professionals

Introduction

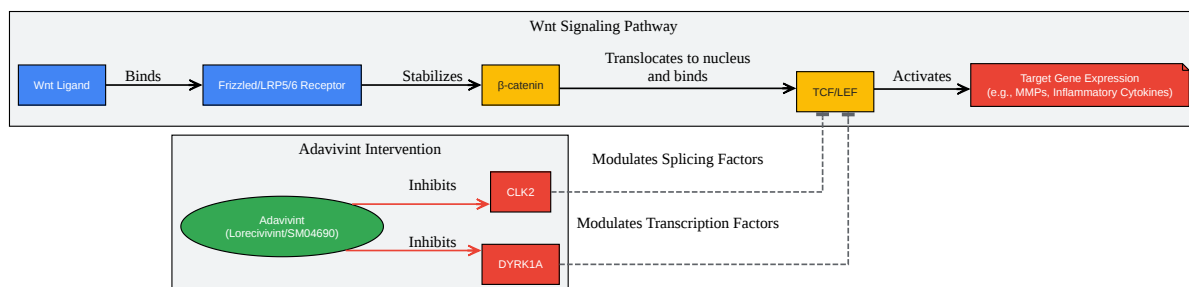
Osteoarthritis (OA) is a degenerative joint disease characterized by the progressive breakdown of cartilage, leading to pain, stiffness, and reduced mobility. Current treatments primarily focus on symptom management. **Adavivint** (also known as Lorecivivint or SM04690) is an investigational small molecule that has emerged as a potential disease-modifying osteoarthritis drug (DMOAD).[1][2] This document provides detailed application notes and protocols for the use of **Adavivint** in a rat model of osteoarthritis, intended for researchers, scientists, and drug development professionals.

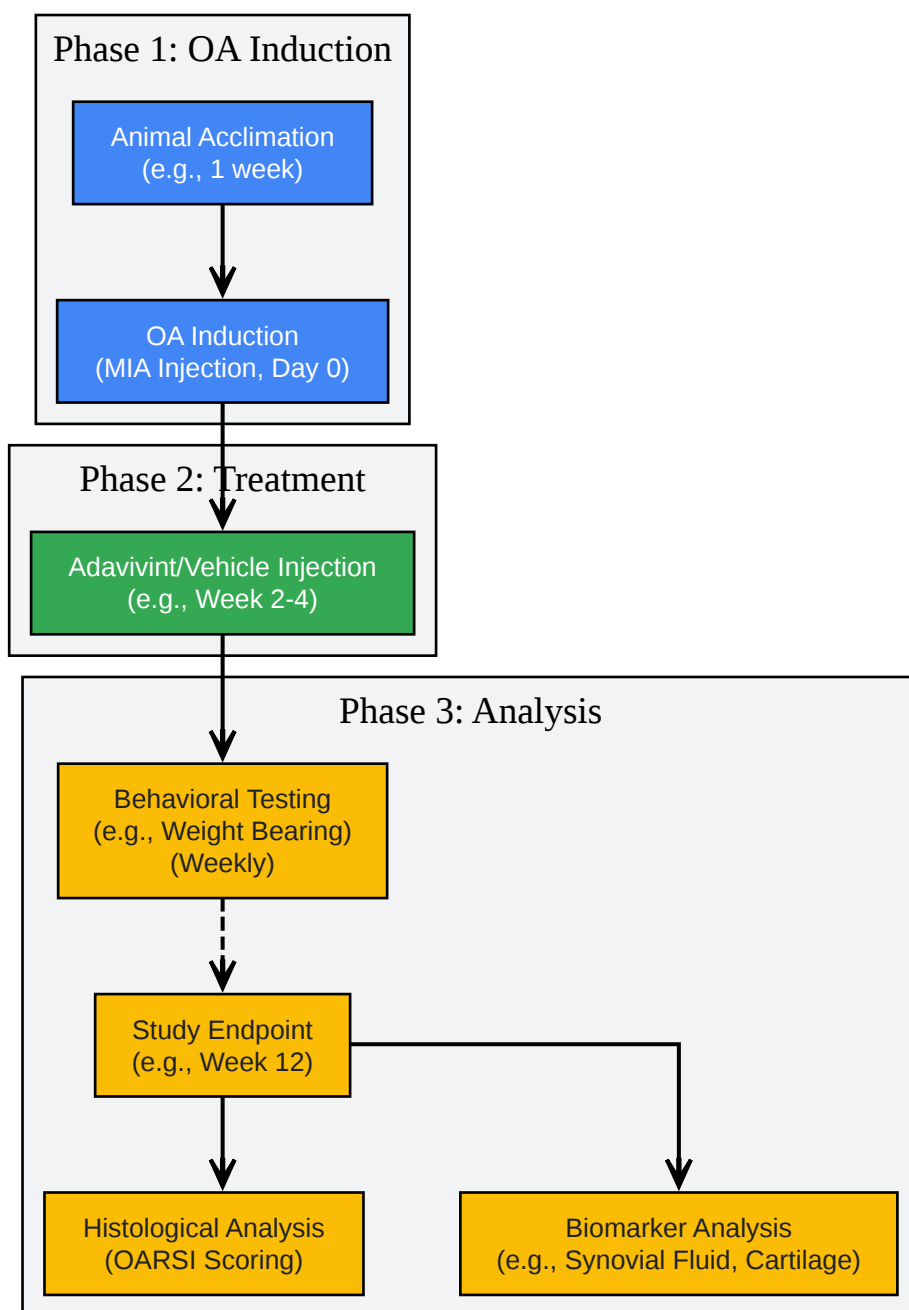
Adavivint is a potent and selective inhibitor of the canonical Wnt signaling pathway.[3][4] Dysregulation of the Wnt pathway has been implicated in the pathogenesis of OA, contributing to cartilage degradation and an imbalance in joint homeostasis.[5][6] **Adavivint's** unique mechanism of action, targeting intranuclear kinases, offers a novel therapeutic strategy to potentially slow or reverse the progression of OA.

Mechanism of Action

Adavivint modulates the Wnt signaling pathway by inhibiting two intranuclear kinases: CDC-like kinase 2 (CLK2) and dual-specificity tyrosine phosphorylation-regulated kinase 1A (DYRK1A).[2][7] This inhibition occurs downstream of β -catenin. The dual inhibition is thought to have a two-pronged effect on chondrocytes: CLK2 inhibition may promote early

chondrogenesis, while DYRK1A inhibition may enhance the function of mature chondrocytes.
[5][6] By modulating the Wnt pathway, **Adavivint** has been shown in preclinical studies to protect chondrocytes from catabolic breakdown and reduce inflammation.[1]





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References

- 1. Lorecivivint, a Novel Intraarticular CDC-like Kinase 2 and Dual-Specificity Tyrosine Phosphorylation-Regulated Kinase 1A Inhibitor and Wnt Pathway Modulator for the Treatment of Knee Osteoarthritis: A Phase II Randomized Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 2. lorecivivint | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. Effective Technical Protocol for Producing a Mono-Iodoacetate-Induced Temporomandibular Joint Osteoarthritis in a Rat Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Induction of osteoarthritis by injecting monosodium iodoacetate into the patellofemoral joint of an experimental rat model | PLOS One [journals.plos.org]
- 5. Induction of osteoarthritis by injecting monosodium iodoacetate into the patellofemoral joint of an experimental rat model - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Sodium Monoiodoacetate Dose-Dependent Changes in Matrix Metalloproteinases and Inflammatory Components as Prognostic Factors for the Progression of Osteoarthritis [frontiersin.org]
- 7. Evaluating Intra-Articular Drug Delivery for the Treatment of Osteoarthritis in a Rat Model - PMC [pmc.ncbi.nlm.nih.gov]
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